

Safety and handling information for 2-(Methylsulfonamido)benzoic Acid

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Compound of Interest

Compound Name: 2-(Methylsulfonamido)benzoic Acid

Cat. No.: B063336

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An In-depth Technical Guide to the Safety and Handling of **2-(Methylsulfonamido)benzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-(Methylsulfonamido)benzoic Acid** (CAS No. 162787-61-3), a compound of interest in chemical research and drug development. Due to the limited availability of extensive toxicological data for this specific molecule, this document combines available data with established best practices for handling similar chemical entities.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(Methylsulfonamido)benzoic Acid** is presented in Table 1. This information is crucial for the safe storage, handling, and use of the compound in a laboratory setting.

Table 1: Physical and Chemical Properties of **2-(Methylsulfonamido)benzoic Acid**

Property	Value
Molecular Formula	C ₈ H ₉ NO ₄ S ^[1]
Molecular Weight	215.23 g/mol ^[1]
CAS Number	162787-61-3 ^[1]
Appearance	White to light yellow or light green powder
Melting Point	187-189 °C ^[1]
Boiling Point	397.6°C at 760 mmHg ^[1]
Density	1.51 g/cm ³ ^[1]
Vapor Pressure	4.9E-07 mmHg at 25°C ^[1]
Flash Point	194.3°C ^[1]
pKa	3.17±0.36 (Predicted) ^[1]
LogP	1.91010 ^[1]
Storage Temperature	2-8°C ^[1]

Hazard Identification and Safety Precautions

While a complete GHS classification is not uniformly available, existing data suggests that **2-(Methylsulfonamido)benzoic Acid** should be handled as a potentially hazardous substance. The hazard code "Xi" indicates it may be an irritant.^[1]

General safety precautions include:

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.^[2]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.^[2]

- Hand Protection: Wear suitable chemical-resistant gloves. Gloves must be inspected prior to use.[2]
- Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[2]
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in laboratory areas.[2]

First Aid Measures

In the event of exposure, follow these first aid protocols:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Handling and Storage

Proper handling and storage are essential to maintain the integrity of **2-(Methylsulfonamido)benzoic Acid** and ensure the safety of laboratory personnel.

- Handling: Avoid creating dust.[3] Use spark-proof tools and explosion-proof equipment where necessary.[2]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3] Recommended storage is at 2-8°C.[1]

Accidental Release and Disposal

- Accidental Release: In case of a spill, wear appropriate PPE. Prevent further leakage or spillage if safe to do so. Avoid dust formation. Sweep up the material and place it in a suitable, closed container for disposal.[\[2\]](#)[\[3\]](#) Do not let the chemical enter drains.[\[2\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Discharge into the environment must be avoided.[\[2\]](#)

Experimental Protocols

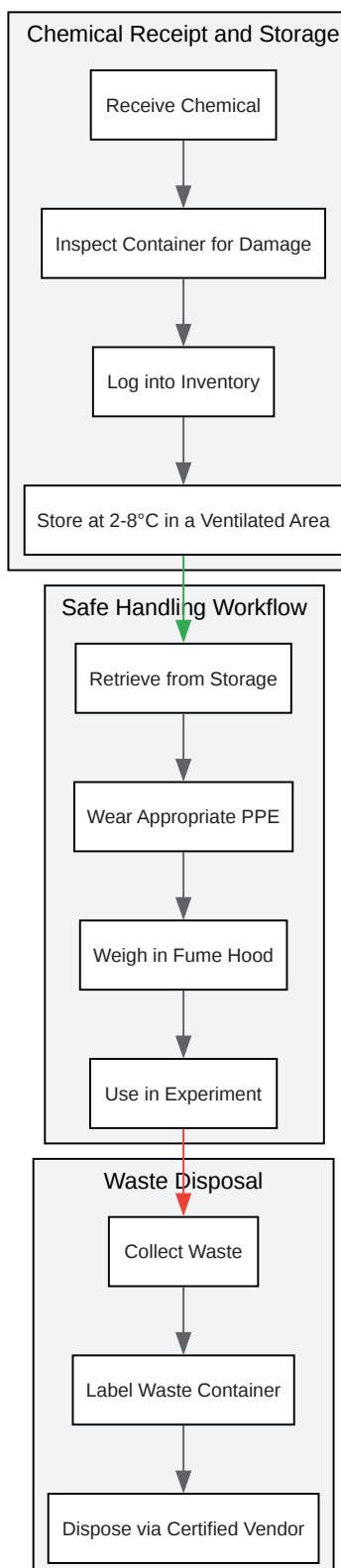
Specific experimental safety data for **2-(Methylsulfonamido)benzoic Acid** is not readily available. Therefore, it is recommended to follow standard protocols for assessing the potential hazards of a new chemical compound. An example of a general workflow for assessing skin irritation is provided below.

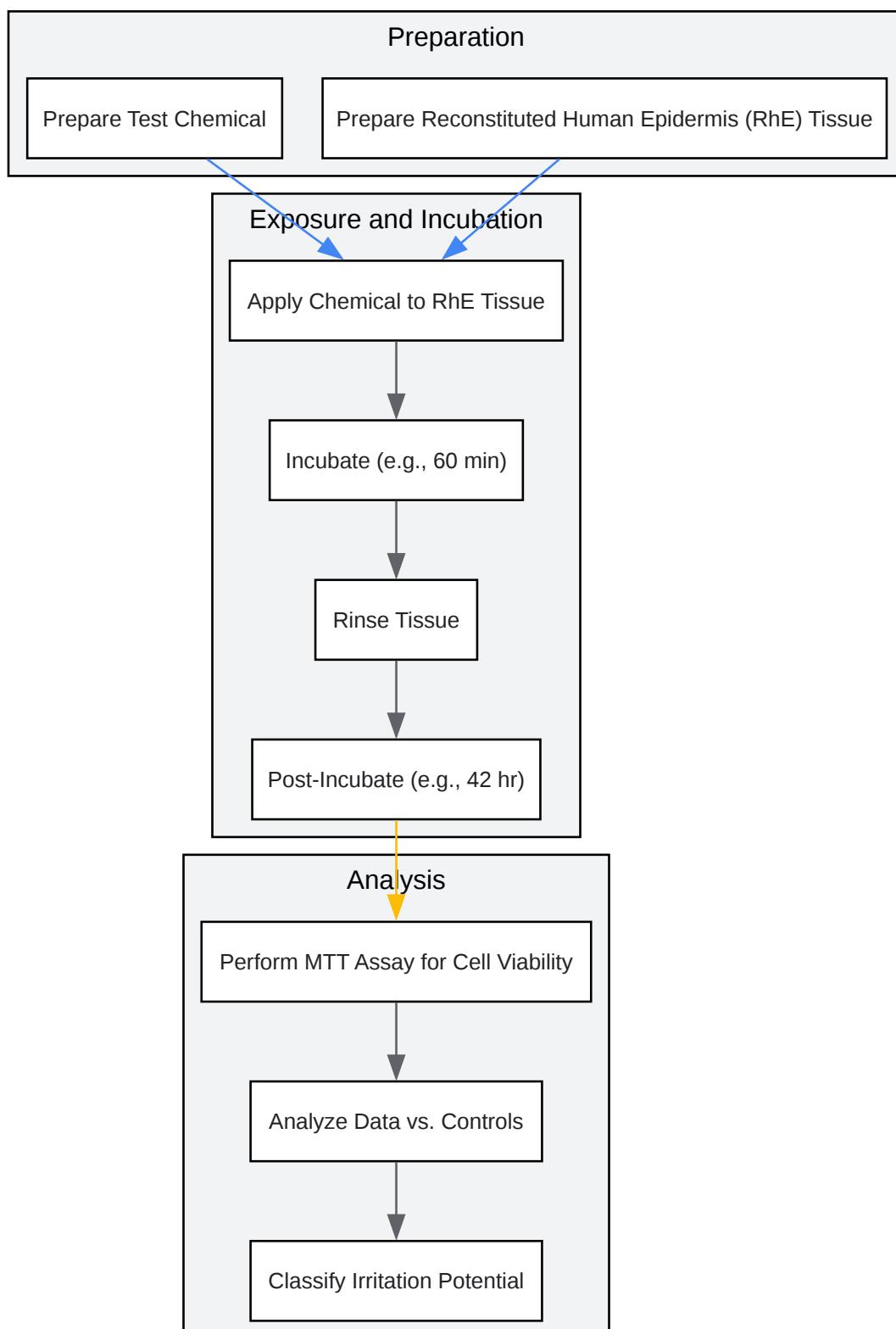
General Protocol for In Vitro Skin Irritation Testing (Based on OECD Test Guideline 439):

- Test System: Utilize a reconstituted human epidermis (RhE) model.
- Preparation: Prepare the test chemical at appropriate concentrations.
- Application: Apply the test chemical to the surface of the RhE tissue.
- Incubation: Incubate for a specified period (e.g., 60 minutes).
- Rinsing: Thoroughly rinse the test chemical from the tissue surface.
- Post-Incubation: Incubate the tissue for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment: Determine cell viability using a quantitative assay, such as the MTT assay.
- Data Analysis: Classify the chemical's irritation potential based on the reduction in cell viability compared to negative controls.

Visualizations

The following diagrams illustrate key logical workflows for safety and experimentation.



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